

# An In-depth Technical Review of Aspinonene

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## Compound of Interest

Compound Name: Aspinonene

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**Aspinonene**, a fungal secondary metabolite, has emerged as a molecule of interest for its unique chemical architecture.<sup>[1]</sup> This technical guide provides a comprehensive overview of the existing literature on **aspinonene**, focusing on its discovery, biosynthesis, and potential, yet largely unexplored, biological activities. The information is tailored for researchers, scientists, and drug development professionals, with a focus on presenting clear, actionable data and methodologies.

## Physicochemical Properties

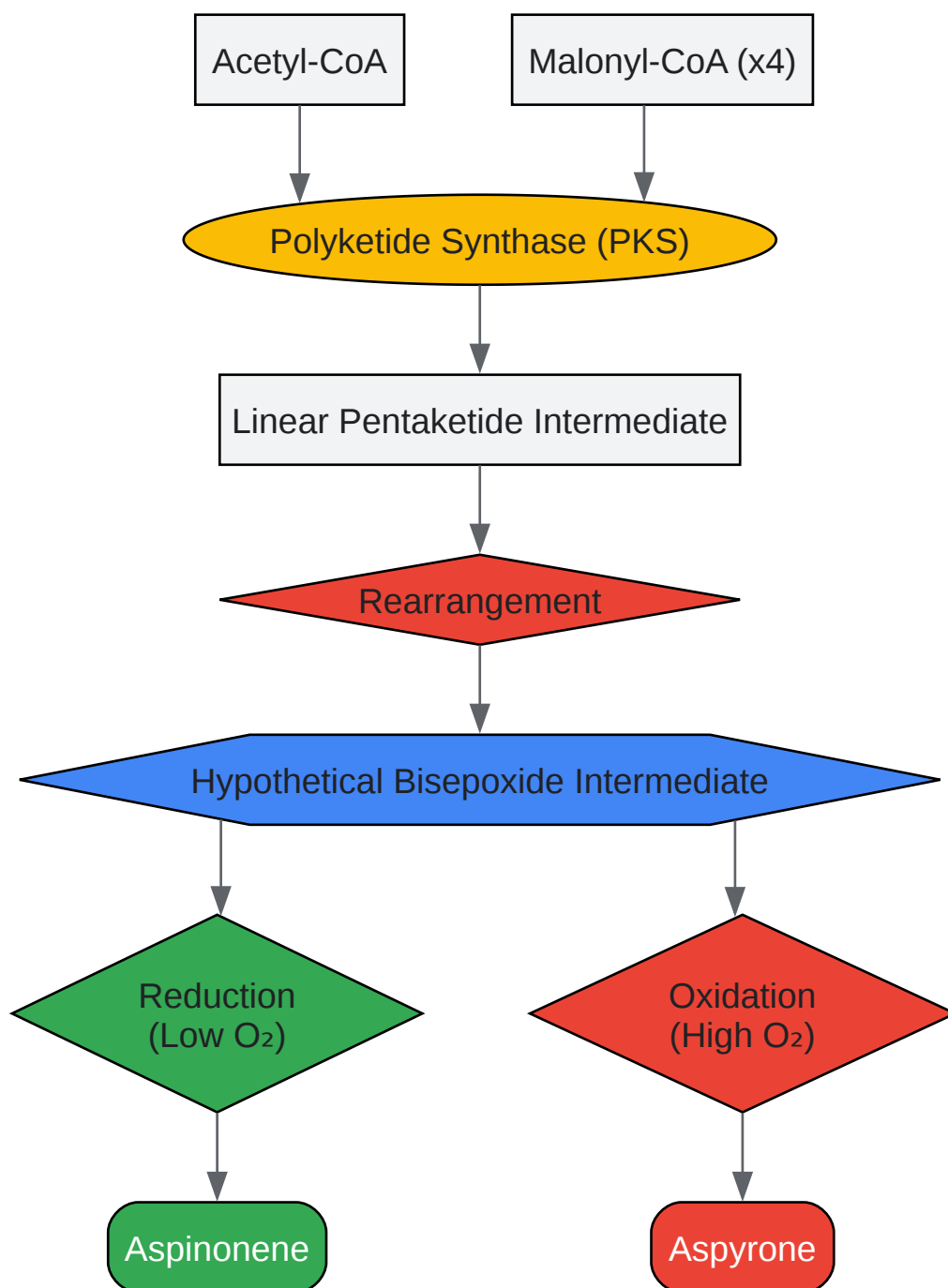
**Aspinonene** is a polyketide characterized by a branched carbon skeleton and a complex stereochemistry.<sup>[2][3]</sup> First isolated from the fungus *Aspergillus ochraceus*, its unique structure has prompted investigations into its biosynthetic origins.<sup>[2]</sup>

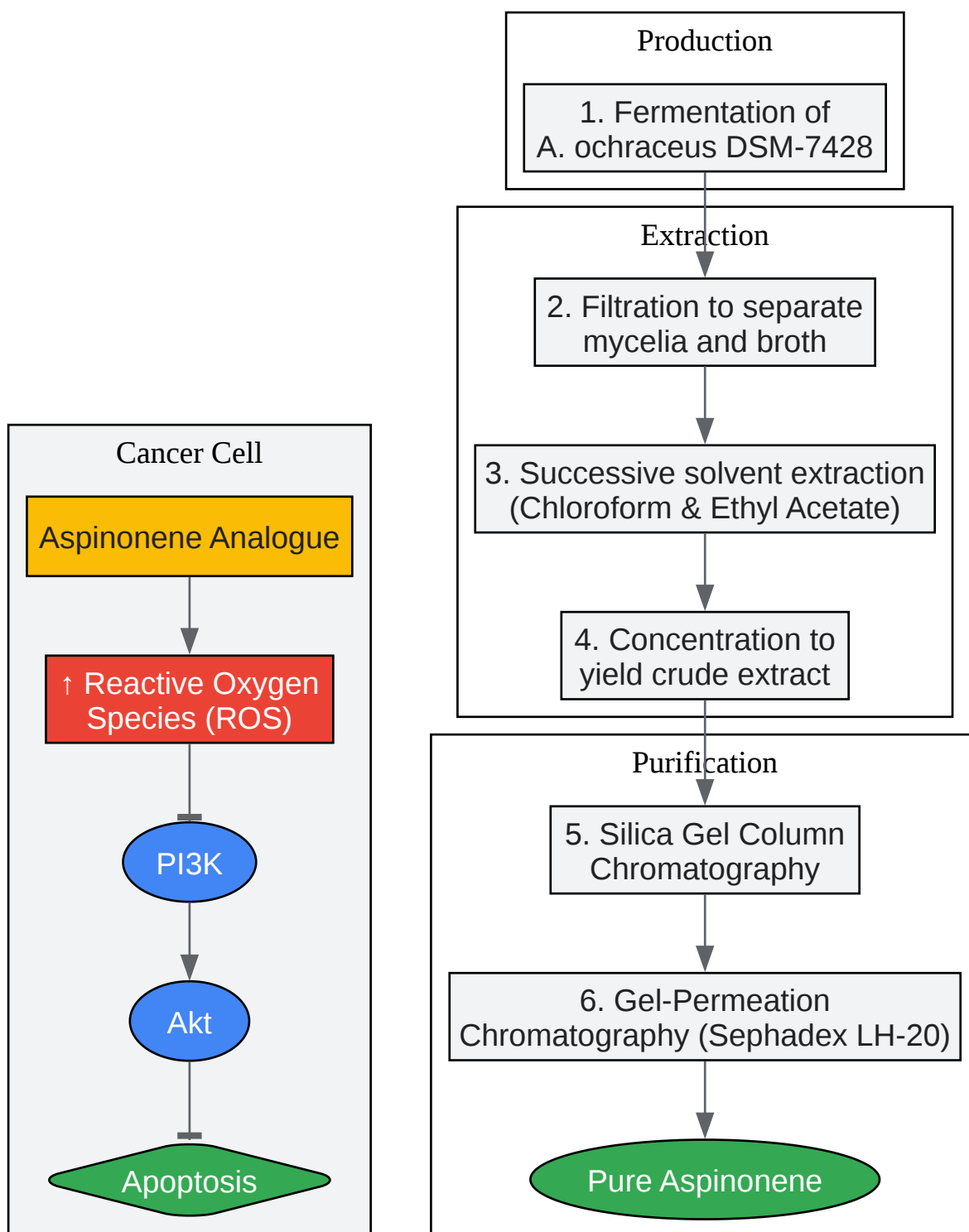
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	<sup>[4]</sup>
IUPAC Name	(2R,3E,5S)-2-[(2R,3S)-3-methyloxiran-2-yl]hex-3-ene-1,2,5-triol	<sup>[2][3]</sup>
Molecular Weight	188.22 g/mol	<sup>[4]</sup>
CAS Number	157676-96-5	<sup>[2][4]</sup>
Synonyms	D-Xylitol, 2,3-anhydro-1-deoxy-4-C-[(1E,3S)-3-hydroxy-1-buten-1-yl]-; ChEMBL249460	<sup>[4][5]</sup>

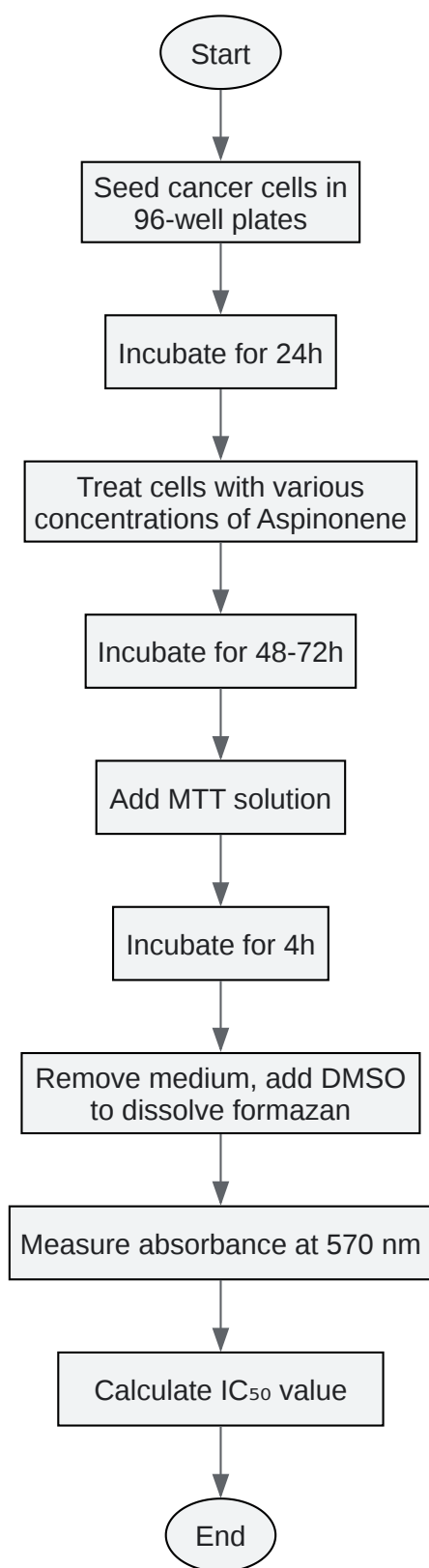
## Biosynthesis

The biosynthesis of **aspinonene** is closely linked to that of aspyrone, another metabolite produced by *A. ochraceus*.<sup>[2][6]</sup> Feeding experiments using <sup>13</sup>C-labelled acetates have confirmed its origin as a branched pentaketide, assembled from one acetyl-CoA starter unit and four malonyl-CoA extender units by a polyketide synthase (PKS).<sup>[1][3][6]</sup>

The proposed biosynthetic pathway involves the formation of a linear pentaketide intermediate that undergoes a significant rearrangement.<sup>[1][7]</sup> A key bifurcation point in the pathway is a hypothetical bisepoxide intermediate. This intermediate can either be reduced to form **aspinonene** or oxidized to yield aspyrone.<sup>[1][2][3]</sup> Fermentation conditions, particularly the concentration of dissolved oxygen, play a crucial role in determining the ratio of the two metabolites, with lower oxygen levels favoring the production of **aspinonene**.<sup>[2][3][6]</sup>







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